

5-Iodo-3-methylisothiazole: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Iodo-3-methylisothiazole

Cat. No.: B1290139

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CAS Number: 20067-15-6

This technical guide provides a comprehensive overview of **5-Iodo-3-methylisothiazole**, including its chemical properties, safety data, and handling protocols. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

Core Chemical and Safety Data

5-Iodo-3-methylisothiazole is a halogenated heterocyclic compound. Its chemical and physical properties, along with critical safety information, are summarized in the table below. This data has been compiled from various chemical suppliers and safety data sheets.

Property	Value
CAS Number	20067-15-6[1][2][3][4][5]
Molecular Formula	C ₄ H ₄ INS[1][2][3][5]
Molecular Weight	225.05 g/mol [1][2][3][5]
Physical State	Liquid[6]
Purity	≥95%[2]
Storage Conditions	Store at 2-8°C in a dark place under an inert atmosphere.[1][2] Keep container tightly closed in a dry and well-ventilated place.
Signal Word	Danger[1]
GHS Hazard Statements	H226: Flammable liquid and vapor.[1] H301+H311: Toxic if swallowed or in contact with skin. H314: Causes severe skin burns and eye damage. H317: May cause an allergic skin reaction.[7] H330: Fatal if inhaled.[7] H410: Very toxic to aquatic life with long lasting effects.[7]
GHS Pictograms	Flame, Skull and Crossbones, Corrosion, Health Hazard, Environmental Hazard

Safety and Handling

Due to the hazardous nature of **5-Iodo-3-methylisothiazole**, strict adherence to safety protocols is mandatory. The following diagram outlines the logical workflow for handling this compound, from hazard identification to emergency response.

Safety and Handling Workflow

Experimental Protocols

Detailed experimental protocols for the synthesis of **5-Iodo-3-methylisothiazole** are not readily available in the public domain. However, the synthesis of isothiazole derivatives is a well-established field in heterocyclic chemistry. General synthetic strategies often involve the

cyclization of appropriate precursors. For instance, the synthesis of substituted isothiazoles can be achieved through the reaction of α,β -unsaturated ketones with a source of sulfur and nitrogen, followed by functional group manipulations to introduce the iodo-substituent at the 5-position. Researchers should consult specialized literature on isothiazole chemistry for detailed synthetic methodologies.[8]

Toxicity Data

Specific quantitative toxicity data, such as LD50 (median lethal dose) or LC50 (median lethal concentration) values, for **5-Iodo-3-methylisothiazole** are not available in the reviewed literature. However, data for related isothiazolinone compounds, which are widely used as biocides, can provide some context for the potential toxicity of this class of compounds. For example, the mixture of 5-chloro-2-methylisothiazolin-3(2H)-one (CMIT) and 2-methylisothiazolin-3(2H)-one (MIT) has been extensively studied. It is important to note that this information is for reference and the toxicological properties of **5-Iodo-3-methylisothiazole** may differ.

Compound/Mixture	Test Type	Route of Exposure	Species	Result
5-Chloro-2-methyl-4-isothiazolin-3-one (CMIT) / Methylisothiazolinone (MIT) Mixture	Acute Oral LD50	Oral	Rat	~49.6 - 66 mg/kg bw (active ingredient)[9]
CMIT/MIT Mixture	Acute Dermal LD50	Dermal	Rabbit	>75 - 141 mg/kg bw (active ingredient)[9]
CMIT/MIT Mixture	Acute Inhalation LC50	Inhalation	Rat	~0.33 mg/L (active ingredient)[9]

Conclusion

5-Iodo-3-methylisothiazole is a flammable, toxic, and corrosive compound that requires careful handling in a controlled laboratory setting. All personnel should be thoroughly trained in its hazards and the necessary safety precautions before use. While specific synthetic and toxicological data for this particular compound are limited in publicly accessible sources, the information on related isothiazole derivatives underscores the need for stringent safety measures.

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